

Part 1: Executive Summary & Compound Identification

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Compound of Interest

Compound Name: C18H13CIN2O2

Cat. No.: B8723462

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Subject: Comprehensive handling guide for **C18H13CIN2O2**, primarily identified as the research compound CPYPP. Primary Application: Selective inhibitor of DOCK2 (Dedicator of Cytokinesis 2), used to block Rac1 activation in immunological and oncological research. Target Audience: Medicinal Chemists, Cell Biologists, and Lab Managers.

While the molecular formula **C18H13CIN2O2** may theoretically refer to multiple isomers (e.g., metabolites of Boscalid or specific benzamide derivatives), this guide focuses on CPYPP (CAS: 310460-39-0), the most commercially significant research tool with this composition. The protocols below are designed to mitigate the specific degradation pathways associated with its conjugated pyrazolidinedione structure: photolytic degradation and hydrolytic ring opening.

Part 2: Physical & Chemical Characterization

Property	Specification	Notes
Common Name	CPYPP	
IUPAC Name	4-[(2-chlorophenyl)methylidene]-1-phenylpyrazolidine-3,5-dione	Note: Often cited as 4-[3-(2-chlorophenyl)-2-propen-1-ylidene]-1-phenyl-3,5-pyrazolidinedione in older literature.
CAS Number	310460-39-0	
Molecular Weight	324.76 g/mol	
Appearance	Orange to Dark Red Crystalline Solid	Color indicates extended conjugation; highly light-sensitive.
Solubility	DMSO (~50 mM), DMF (~30 mM)	Poorly soluble in Ethanol (<1 mg/mL) and Water.
pKa	~4.5 (Acidic proton on pyrazolidinedione ring)	Ionizable in basic buffers.

Part 3: Storage Protocols (Solid State)

Core Directive: The primary threat to the shelf life of solid CPYPP is moisture-induced hydrolysis of the cyclic imide (pyrazolidinedione) and photo-isomerization of the exocyclic double bond.

Long-Term Storage Conditions (Shelf Life: ≥2 Years)

- Temperature: Store at -20°C (-4°F).
- Container: Amber glass vials with Teflon-lined screw caps. Avoid clear plastic microfuge tubes for long-term storage due to gas permeability and light transmission.
- Atmosphere: Purge headspace with Argon or Nitrogen gas before sealing.

- Desiccation: Store vials inside a secondary container (e.g., a sealed jar or desiccator box) containing active silica gel or Drierite™.

Short-Term Handling (Benchtop)

- Equilibrate the vial to room temperature (20–25°C) before opening. This prevents atmospheric moisture from condensing on the cold solid, which accelerates degradation.
- Light Protection: Perform weighing and handling under low-light conditions or use amber vessels. Wrap clear vessels in aluminum foil immediately.

Part 4: Solubilization & Solution Stability

Critical Insight: CPYPP is hydrophobic. Researchers often fail by attempting to dissolve it directly in aqueous buffers, leading to precipitation.

Protocol: Preparation of Stock Solution (10 mM)

- Solvent Choice: Use anhydrous DMSO (Dimethyl Sulfoxide), Grade ≥99.9%.
- Calculation: To prepare 1 mL of 10 mM stock:
 - Weigh 3.25 mg of CPYPP.
 - Add 1.0 mL of anhydrous DMSO.
- Dissolution: Vortex for 30–60 seconds. If particulates persist, sonicate in a water bath at 37°C for 5 minutes. The solution should be clear and orange/red.^[1]
- Aliquoting: Do not store the bulk stock. Aliquot into single-use volumes (e.g., 20–50 µL) in amber polypropylene tubes.
- Storage of Solutions:
 - -80°C: Stable for 6 months.
 - -20°C: Stable for 1 month.
 - 4°C / RT: Unstable; use within 24 hours.

In-Vitro Application Note

When diluting into culture media:

- Dilute the DMSO stock at least 1:1000 to keep final DMSO concentration <0.1% (to avoid solvent toxicity).
- Add the stock dropwise to the media while vortexing to prevent local precipitation.

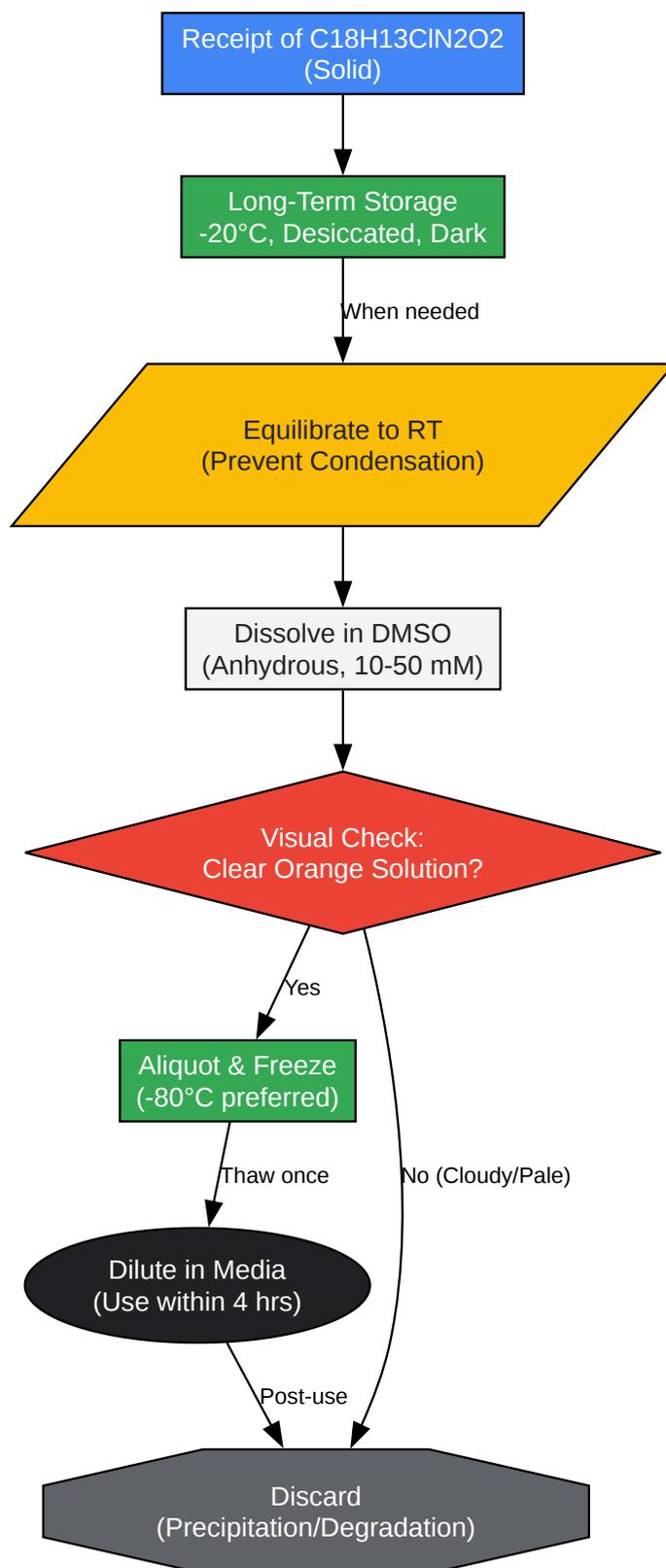
Part 5: Quality Control & Shelf Life Validation

To verify the integrity of **C18H13CIN2O2** after storage, use the following QC parameters.

- HPLC Method:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 μ m).
 - Mobile Phase: Acetonitrile : Water (0.1% TFA) gradient (50:50 to 95:5 over 20 mins).
 - Detection: UV at 362 nm (Specific absorption max for the conjugated system).
 - Acceptance Criteria: Purity \geq 98% (Area under curve).
- Visual Inspection:
 - Pass: Bright orange/red powder.
 - Fail: Pale yellow or brown sticky mass (indicates oxidation or hydrolysis).

Part 6: Visualization of Handling Workflow

The following diagram illustrates the critical decision pathways for handling CPYPP to ensure maximum stability.



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Caption: Logical workflow for the receipt, storage, solubilization, and disposal of CPYPP to maintain experimental integrity.

References

- Nishikimi, A., et al. (2012).[2] "Blockade of inflammatory responses by a small-molecule inhibitor of the Rac activator DOCK2." [2][3] *Chemistry & Biology*, 19(4), 488-497.[2][3]

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Sources

- 1. CPYPP $\geq 98\%$ (HPLC) | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
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